

Solubility Profile of 4-Ethylphenol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Ethylphenol

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An In-depth Examination of the Solubility of **4-Ethylphenol** in Aqueous and Common Organic Solvents

This technical guide provides a comprehensive overview of the solubility of **4-Ethylphenol** in water and a range of common organic solvents. Designed for researchers, scientists, and professionals in drug development, this document compiles available quantitative and qualitative data, details relevant experimental methodologies for solubility determination, and presents a logical workflow for such experimental procedures.

Quantitative Solubility Data

The solubility of **4-Ethylphenol** is a critical parameter in various scientific and industrial applications, from drug formulation to chemical synthesis. The following tables summarize the available quantitative and qualitative solubility data for **4-Ethylphenol** in water and various organic solvents.

Table 1: Solubility of **4-Ethylphenol** in Water

Solvent	Temperature (°C)	Solubility
Water	25	4.9 g/L[1]
Water	25	4900 mg/L[2]
Water	25	2.63 mg/mL
Water	25	2346 mg/L (estimated)[3]
Water	Not Specified	Slightly soluble[1][4][5][6]

Table 2: Solubility of **4-Ethylphenol** in Common Organic Solvents

Solvent Class	Solvent	Temperature (°C)	Solubility
Alcohols	Ethanol	Not Specified	Very soluble[2]
Methanol	Not Specified	Soluble	
Propanol	Not Specified	Soluble	
Butanol	Not Specified	Soluble	
Ethers	Diethyl Ether	Not Specified	Soluble[6]
Ketones	Acetone	Not Specified	Soluble[1][4][5]
Esters	Ethyl Acetate	Not Specified	Data not available
Halogenated Solvents	Chloroform	Not Specified	Data not available
Dichloromethane	Not Specified	Data not available	24 mg/mL[7]
Other Solvents	Dimethyl Sulfoxide (DMSO)	Not Specified	
Dimethyl Sulfoxide (DMSO)	Not Specified	60 mg/mL[8][9]	
Benzene	Not Specified	Soluble[6]	Soluble[6]
Carbon Disulfide	Not Specified	Soluble[6]	

Experimental Protocols for Solubility Determination

Accurate determination of solubility is paramount for reliable research and development. The following sections outline the methodologies commonly employed for assessing the solubility of phenolic compounds like **4-Ethylphenol**.

Shake-Flask Method

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound.^[10]

Principle: An excess amount of the solid solute is agitated in a specific solvent at a constant temperature for a sufficient period to reach equilibrium. The concentration of the dissolved solute in the saturated solution is then measured.

Detailed Methodology:

- Preparation of Saturated Solution:
 - Add an excess amount of crystalline **4-Ethylphenol** to a known volume of the desired solvent in a sealed, temperature-controlled vessel (e.g., a glass flask or vial).
 - Agitate the mixture using a mechanical shaker or a magnetic stirrer in a constant temperature bath for a predetermined period (typically 24-72 hours) to ensure equilibrium is achieved.
- Phase Separation:
 - After the equilibration period, cease agitation and allow the undissolved solid to settle.
 - Separate the saturated supernatant from the excess solid. This is typically achieved by centrifugation followed by careful filtration through a chemically inert syringe filter (e.g., 0.45 µm PTFE) to remove all undissolved particles.
- Quantification of Solute:
 - The concentration of **4-Ethylphenol** in the clear, saturated filtrate is then determined using a suitable analytical method. Common techniques include:

- High-Performance Liquid Chromatography (HPLC): A highly accurate and precise method. A calibration curve is prepared using standard solutions of **4-Ethylphenol** of known concentrations to quantify the analyte in the filtrate.
- UV-Vis Spectrophotometry: This method is applicable if **4-Ethylphenol** exhibits significant absorbance at a specific wavelength where the solvent does not interfere. A calibration curve is similarly required.
- Gravimetric Analysis: The solvent from a known volume of the filtrate is evaporated, and the mass of the remaining **4-Ethylphenol** is determined. This method is simpler but may be less accurate for volatile solutes or when dealing with very low solubilities.

Potentiometric Titration

Potentiometric titration can be employed to determine the solubility of acidic compounds like phenols in both aqueous and non-aqueous solutions.

Principle: The concentration of the dissolved phenol is determined by titrating the saturated solution with a strong base. The endpoint of the titration, where the phenol has been completely neutralized, is detected by a sharp change in the solution's potential, measured by an electrode system.

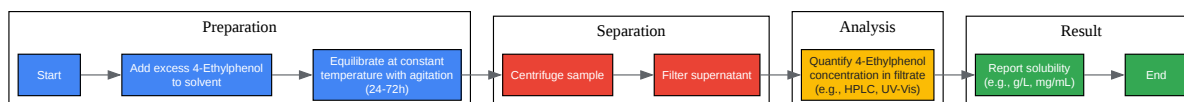
Detailed Methodology:

- Preparation of Saturated Solution: Prepare a saturated solution of **4-Ethylphenol** in the solvent of interest as described in the shake-flask method (Section 2.1).
- Titration Setup:
 - Transfer a known volume of the clear, saturated filtrate into a beaker.
 - Immerse a suitable electrode system (e.g., a combination pH electrode or a specific ion-selective electrode) into the solution.
 - Use a standardized solution of a strong base (e.g., sodium hydroxide for aqueous solutions, or a non-aqueous base like tetrabutylammonium hydroxide for organic solvents) as the titrant.

- Titration Procedure:
 - Add the titrant in small, precise increments while continuously monitoring the potential (or pH) of the solution.
 - Record the potential/pH reading after each addition of the titrant.
- Endpoint Determination:
 - Plot the measured potential/pH against the volume of titrant added. The equivalence point is identified as the point of the steepest change in the curve.
 - Alternatively, the first or second derivative of the titration curve can be plotted to determine the endpoint with greater accuracy.
- Calculation: The concentration of **4-Ethylphenol** in the saturated solution is calculated based on the volume of titrant required to reach the equivalence point and the stoichiometry of the acid-base reaction.

Workflow and Visualization

To provide a clear understanding of the experimental process, the following diagram illustrates a typical workflow for determining the solubility of a compound using the shake-flask method.



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Shake-flask method workflow.

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